

Benzyl 3-methylpiperazine-1-carboxylate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Benzyl 3-methylpiperazine-1-carboxylate*

Cat. No.: *B1336696*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Benzyl 3-methylpiperazine-1-carboxylate** (CAS No: 84477-85-0). The information is compiled from available Safety Data Sheets (SDS) to ensure safe laboratory practices.


Hazard Identification and Classification

Benzyl 3-methylpiperazine-1-carboxylate is classified as a hazardous substance. The following table summarizes its GHS classification.^[1]

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning^[1]

Pictogram:

 alt text

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C13H18N2O2
Molecular Weight	234.2942 g/mol [1]
CAS Number	84477-85-0 [1]

Exposure Controls and Personal Protection

Strict adherence to the following exposure control measures and use of personal protective equipment (PPE) is mandatory to ensure personnel safety.

Engineering Controls

- Work should be conducted in a well-ventilated area.[\[2\]](#)
- Use of a chemical fume hood is recommended, especially when handling the substance as a dust or aerosol.[\[1\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)
- Ensure safety showers and eye wash stations are readily accessible.[\[3\]](#)

Personal Protective Equipment (PPE)

The following table outlines the required personal protective equipment.

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or a face shield. Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).	[1]
Skin Protection	Chemical-resistant gloves (inspect prior to use). A complete suit protecting against chemicals is recommended. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	[1]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.	[1]

Hygiene Measures

- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)
- Wash hands before breaks and at the end of the workday.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)

Handling and Storage

Precautions for Safe Handling

- Avoid contact with skin and eyes.[\[1\]](#)

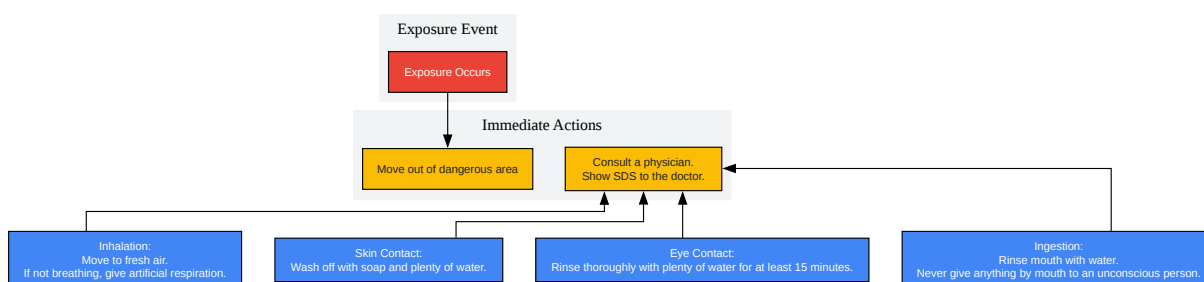
- Avoid the formation of dust and aerosols.[1]
- Provide appropriate exhaust ventilation where dust is formed.[1]
- Follow normal measures for preventive fire protection.[1]

Conditions for Safe Storage

- Store in a cool place.
- Keep container tightly closed in a dry and well-ventilated place.[3]
- Recommended storage temperature is 2-8°C.[1]
- The substance is light-sensitive and should be stored under an inert atmosphere.[1]

First Aid Measures

The following workflow outlines the immediate actions to be taken in case of exposure.



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First Aid Response Workflow

General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet for the product.[\[1\]](#)

- If Inhaled: Move the person into fresh air. If breathing is difficult, give artificial respiration and consult a physician.[\[1\]](#)
- In Case of Skin Contact: Wash the affected area with soap and plenty of water.[\[1\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[\[1\]](#)

Firefighting Measures

Suitable Extinguishing Media

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)

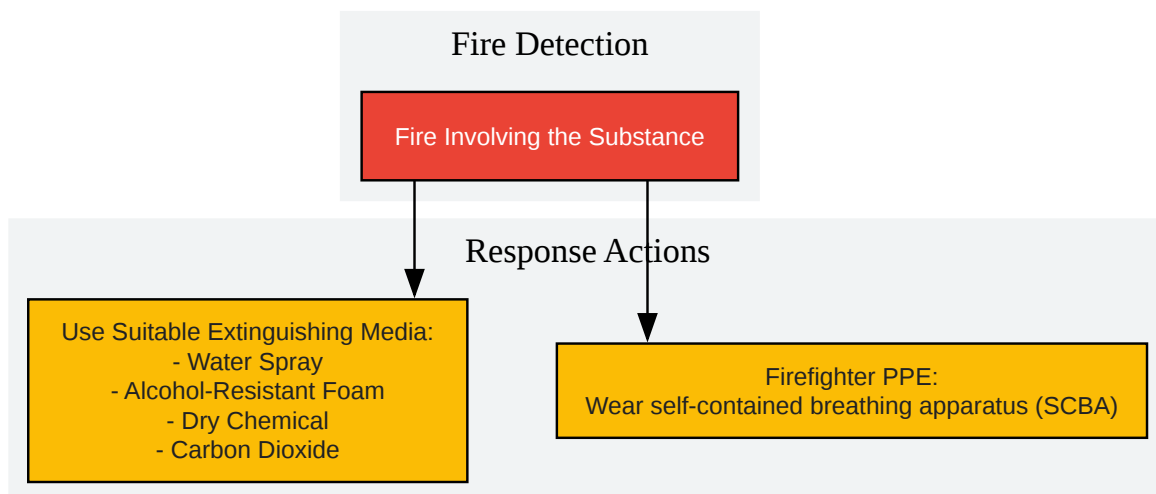
Specific Hazards Arising from the Chemical

- No data available.

Advice for Firefighters

- Wear a self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

The following diagram illustrates the logical steps for responding to a fire involving this substance.



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Fire Emergency Response Plan

Accidental Release Measures

Personal Precautions, Protective Equipment, and Emergency Procedures

- Use personal protective equipment.[1]
- Avoid dust formation.[1]
- Avoid breathing vapors, mist, or gas.[1]
- Ensure adequate ventilation.[1]
- Evacuate personnel to safe areas.[1]
- Avoid breathing dust.[1]

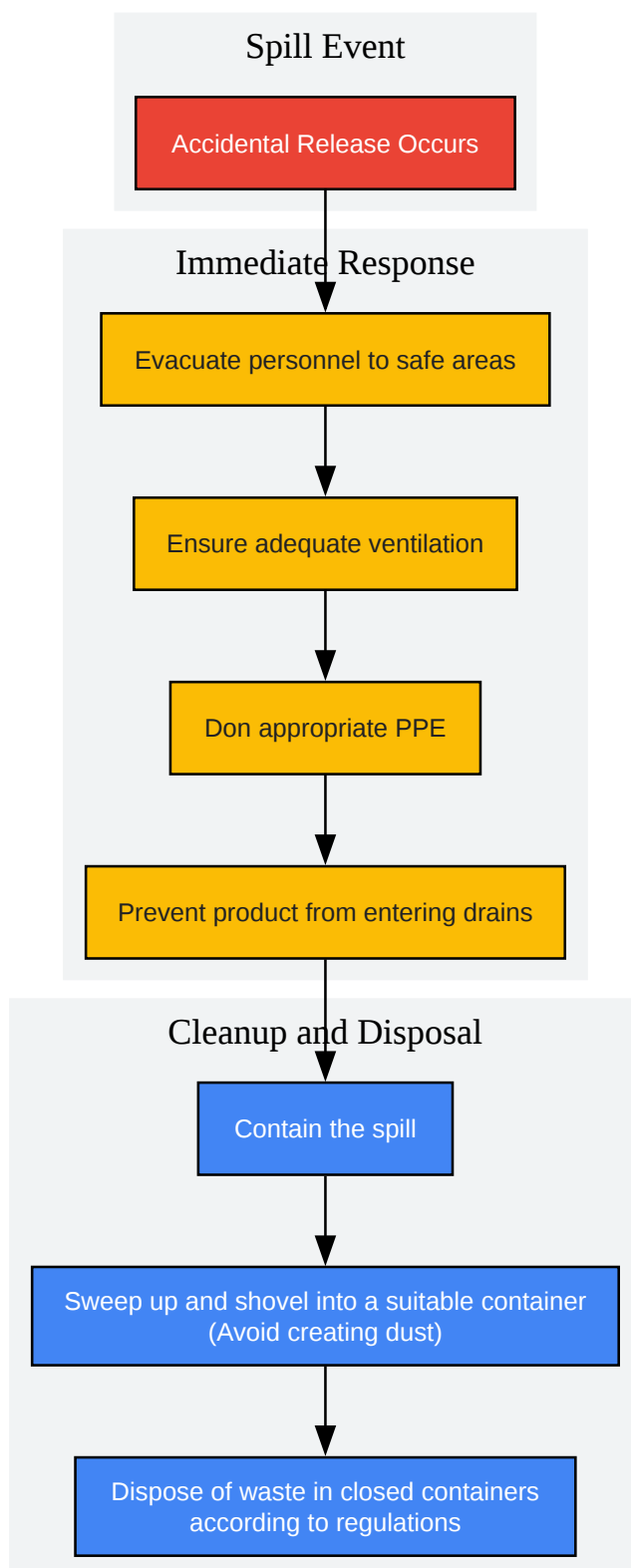
Environmental Precautions

- Do not let the product enter drains.[1]

Methods and Materials for Containment and Cleaning Up

- Pick up and arrange disposal without creating dust.[\[1\]](#)
- Sweep up and shovel the material.[\[1\]](#)
- Keep in suitable, closed containers for disposal.[\[1\]](#)

The workflow for handling a spill is outlined below.



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Spill Handling and Cleanup Workflow

Toxicological Information

Detailed toxicological data for **Benzyl 3-methylpiperazine-1-carboxylate** is limited.

- Acute Toxicity: Harmful if swallowed (Oral, Category 4).[1] No data is available for dermal or inhalation toxicity.[4]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1]
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.[2]
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.[1]
- Specific Target Organ Toxicity - Repeated Exposure: No data available.
- Aspiration Hazard: No data available.

Disposal Considerations

Dispose of this material in accordance with all applicable local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a thorough review of the complete Safety Data Sheet (SDS) and a comprehensive risk assessment before use. Always prioritize safety in the laboratory.

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